

Analytical Mastery: Demethyl Isradipine Reference Standard Purity Analysis & Grade Comparison

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Compound of Interest

Compound Name: *Demethyl Isradipine*

CAS No.: *88977-30-4*

Cat. No.: *B126791*

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Isradipine is a potent dihydropyridine calcium channel blocker utilized extensively in cardiovascular therapies. During drug development, stability testing, and pharmacokinetic profiling, the precise quantification of its impurities and metabolites is a strict regulatory mandate. **Demethyl isradipine** (also known as desmethyl isradipine, CAS 88977-30-4), chemically defined as 4-(benzo[c][1,2,5]oxadiazol-4-yl)-5-(isopropoxycarbonyl)-2,6-dimethyl-1,4-dihydropyridine-3-carboxylic acid, is a primary degradation product and in vivo metabolite^[1].

Accurate quantification of this specific impurity relies entirely on the quality and certification of the reference standard used. This guide objectively compares the performance of different grades of **demethyl isradipine** reference standards and provides a self-validating experimental workflow for purity analysis using orthogonal analytical techniques.

Section 1: Comparative Analysis of Reference Standard Grades

When selecting a **demethyl isradipine** reference standard, analytical scientists must balance regulatory compliance with resource allocation. We compare three distinct tiers: Primary Certified Reference Materials (CRMs), Secondary Working Standards, and In-house Synthesized Crude.

Table 1: Performance and Specification Comparison of **Demethyl Isradipine** Standards

Feature	Primary CRM	Secondary Working Standard	In-house Synthesized
Purity (HPLC-UV)	> 99.5%	> 98.0%	Variable (85 - 95%)
Absolute Purity	Certified via qNMR	Derived against Primary	Unverified
Traceability	ISO 17034 / NIST traceable	Traceable to Primary CRM	None
Cost / Lead Time	High / Readily Available	Moderate / Readily Available	Low Material Cost / High Labor
Best Application	GMP Batch Release, NDA filings	Routine QC, Method Development	Early R&D, qualitative spiking

Causality Insight: While in-house synthesis might appear cost-effective for early research, dihydropyridines are notoriously prone to oxidation into pyridine analogs and rapid photolytic degradation[2]. Commercial CRMs and 3[3] are rigorously characterized to account for these specific degradation pathways, ensuring that the mass balance is accurate and stable over time.

Section 2: The Self-Validating Analytical Workflow

To establish the trustworthiness of a **demethyl isradipine** reference standard, a dual-method approach is mandatory. HPLC-UV provides relative chromatographic purity, while Quantitative NMR (qNMR) provides absolute mass fraction. Together, they form a self-validating system where the limitations of one technique are covered by the strengths of the other.

Critical Precaution: Dihydropyridine derivatives are highly photolabile. All procedures must be conducted using low-actinic glassware to prevent unnecessary exposure to light, which rapidly

induces aromatization of the dihydropyridine ring[4].

Protocol 1: Relative Purity Assessment via HPLC-UV

This protocol is adapted from 4[4] to ensure baseline resolution between isradipine and its demethylated impurity.

Step-by-Step Methodology:

- **Mobile Phase Preparation:** Prepare a mixture of Water, Methanol, and Tetrahydrofuran (THF) in a 50:40:10 (v/v/v) ratio. Degas via sonication for 15 minutes. Causality: THF is critical for disrupting pi-pi stacking interactions between the benzoxadiazole rings of the analytes and the stationary phase, sharpening the peak shape.
- **Standard Preparation:** Accurately weigh 5.0 mg of the 5[5] into a 25-mL low-actinic volumetric flask. Dissolve in 2 mL of methanol to ensure complete solubilization, then dilute to volume with the mobile phase.
- **System Suitability Solution:** Prepare a mixed solution containing 6 µg/mL of Isradipine USP Reference Standard and 6 µg/mL of **Demethyl Isradipine**.
- **Chromatographic Conditions:**
 - Column: C18, 250 mm x 4.6 mm, 5 µm particle size.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 230 nm.
 - Injection Volume: 20 µL.
- **System Suitability Criteria:** Inject the suitability solution. The resolution () between isradipine and **demethyl isradipine** must be [4].
- **Sample Analysis:** Inject the standard preparation in triplicate. Calculate the relative purity using the area normalization method, excluding the solvent front.

Protocol 2: Absolute Purity Verification via qNMR

Because HPLC cannot detect inorganic salts or residual water, qNMR is utilized as an orthogonal, self-validating technique.

Step-by-Step Methodology:

- Sample Preparation: Weigh exactly 10.0 mg of **Demethyl Isradipine** and 5.0 mg of a NIST-traceable internal standard (e.g., Maleic acid) into a vial.
- Solvent Addition: Dissolve the mixture in 0.6 mL of deuterated dimethyl sulfoxide (DMSO-
) containing 0.03% TMS.
- Acquisition: Acquire the

H-NMR spectrum at 400 MHz or higher. Causality: Use a relaxation delay (

) of at least 30 seconds to ensure complete relaxation of all protons. Failing to allow full relaxation will skew the quantitative integration, invalidating the absolute purity calculation.
- Integration & Calculation: Integrate the distinct dihydropyridine proton signal of **demethyl isradipine** against the olefinic protons of maleic acid to calculate the absolute mass fraction.

Section 3: Experimental Data & Chromatographic Performance

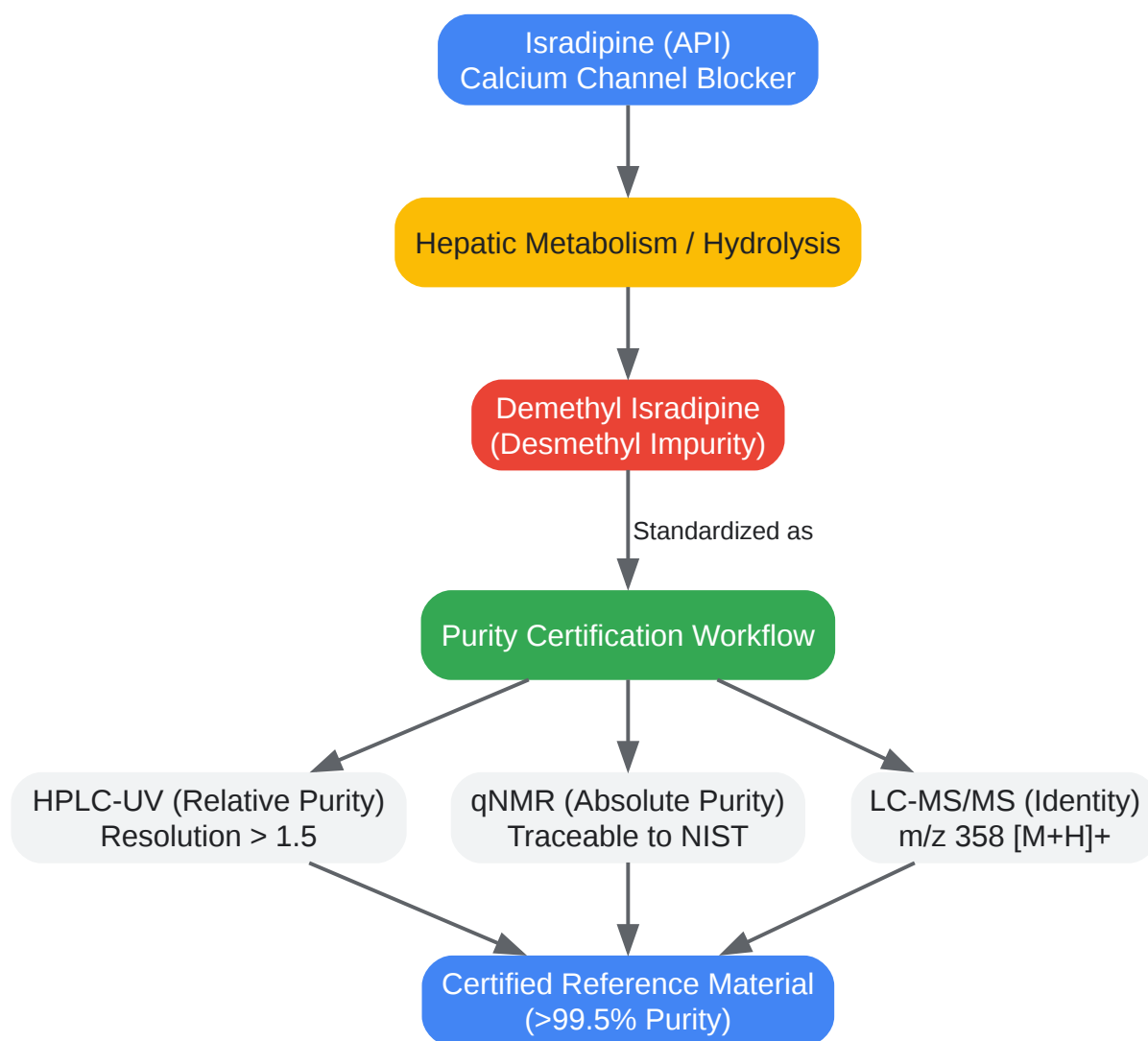
The following data represents typical performance metrics when comparing a high-purity commercial standard against a degraded in-house sample.

Table 2: Chromatographic Performance Metrics

Parameter	Demethyl Isradipine (CRM)	Isradipine (API)	In-house Crude Matrix
Retention Time (RT)	6.4 min	8.2 min	Multiple peaks (4.0 - 9.0 min)
Resolution ()	N/A	2.1 (from Demethyl)	< 1.0 (co-elution observed)
LOD (S/N = 3)	0.02 µg/mL	0.02 µg/mL	N/A
LOQ (S/N = 10)	0.06 µg/mL	0.06 µg/mL	N/A

Section 4: Metabolic Pathway & Analytical Workflow Visualization

The relationship between the parent API, the generation of the demethyl impurity, and the analytical certification workflow is mapped below.



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Isradipine degradation to **demethyl isradipine** and the orthogonal analytical certification workflow.

References

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